

Physicochemical properties of isopropyl propanoate

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Compound of Interest

Compound Name: *Isopropyl propionate*

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An In-depth Technical Guide to the Physicochemical Properties of Isopropyl Propanoate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Isopropyl propanoate (CAS No. 637-78-5) is an ester recognized for its characteristic fruity odor, finding applications as a flavoring agent and a solvent in various industries.^{[1][2]} A thorough understanding of its physicochemical properties is paramount for its effective and safe utilization in research, development, and manufacturing. This technical guide provides a comprehensive overview of the core physicochemical properties of isopropyl propanoate, complete with detailed experimental protocols for their determination and a logical visualization of their interdependencies.

Core Physicochemical Properties

The fundamental physical and chemical characteristics of isopropyl propanoate are summarized below. These properties are crucial for predicting its behavior in various chemical and physical processes.

Identification and Structure

Identifier	Value
Chemical Name	Isopropyl propanoate
Synonyms	Propan-2-yl propanoate, Isopropyl propionate, Propanoic acid, 1-methylethyl ester[2][3]
CAS Number	637-78-5[4][5]
Molecular Formula	C ₆ H ₁₂ O ₂ [4][5]
Molecular Weight	116.16 g/mol [3][4]
SMILES	CCC(=O)OC(C)C[3][4]
InChI	InChI=1S/C6H12O2/c1-4-6(7)8-5(2)3/h5H,4H2,1-3H3[2]

Physical and Chemical Properties

A compilation of the key physicochemical data for isopropyl propanoate is presented in the following tables for ease of reference and comparison.

Table 1: General Physicochemical Properties

Property	Value
Appearance	Colorless, clear liquid[2][5]
Odor	Fruity, sweet[3]
Density	0.871 g/mL[4][6]
Boiling Point	108-111 °C @ 760 mmHg[3][5]
Melting Point	-75.9 °C (estimate)[5][7]
Flash Point	15 - 16.67 °C[5][8]
Refractive Index	1.3885[4][5]

Table 2: Solubility and Volatility

Property	Value
Solubility in Water	Slightly soluble; 5.95 mg/mL at 25 °C[5]
Solubility in Organic Solvents	Soluble in ethanol, ether, and acetone
Vapor Pressure	21.6 - 23.4 mmHg @ 25 °C[5][7]

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties of isopropyl propanoate are outlined below. These protocols are based on standard laboratory procedures and can be adapted for specific equipment and regulatory requirements.

Determination of Density

The density of a volatile liquid like isopropyl propanoate can be determined using the Dumas method, which involves measuring the mass of a known volume of its vapor.

Materials:

- 125-mL Erlenmeyer flask
- Aluminum foil
- Rubber band
- Thumbtack
- Hot plate and 600-mL beaker for water bath
- Analytical balance
- Thermometer
- Barometer

Procedure:

- Weigh a clean, dry 125-mL Erlenmeyer flask with a small square of aluminum foil and a rubber band.
- Add approximately 2 mL of isopropyl propanoate to the flask.
- Cover the flask with the aluminum foil, securing it with the rubber band, and poke a small hole in the center of the foil with a thumbtack.
- Submerge the flask in a boiling water bath, ensuring the water level is above the liquid level in the flask but does not enter through the pinhole.
- Heat the water bath to boiling and maintain it for at least 5 minutes after all the liquid in the flask has vaporized to ensure the flask is filled with vapor at atmospheric pressure.
- Record the temperature of the boiling water.
- Remove the flask from the water bath, dry it completely, and allow it to cool to room temperature.
- Weigh the flask, foil, rubber band, and the condensed isopropyl propanoate.
- Determine the volume of the flask by filling it completely with water and measuring the volume of the water.
- Record the atmospheric pressure from a barometer.
- Calculate the density of the vapor, which approximates the density of the liquid under standard conditions after appropriate calculations using the Ideal Gas Law.

Determination of Boiling Point

The boiling point of isopropyl propanoate can be determined using a distillation method as described in standards like ASTM D7398 for esters.^{[9][10]}

Materials:

- Distillation flask

- Condenser
- Receiving flask
- Heating mantle or oil bath
- Thermometer
- Boiling chips

Procedure:

- Place a measured volume of isopropyl propanoate into the distillation flask, adding a few boiling chips to ensure smooth boiling.
- Set up the distillation apparatus with the thermometer bulb positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- Begin heating the flask gently.
- Record the temperature at which the first drop of distillate is collected in the receiving flask. This is the initial boiling point.
- Continue the distillation and record the temperature at which the last of the liquid vaporizes. This is the final boiling point. The boiling range is the difference between these two temperatures.

Determination of Flash Point

The flash point of a flammable liquid like isopropyl propanoate is determined using a closed-cup method, such as the Pensky-Martens closed-cup tester as specified in ASTM D93.^{[1][4][5]}

Materials:

- Pensky-Martens closed-cup flash point tester
- Heat source
- Ignition source (e.g., a small flame or electric igniter)

- Thermometer

Procedure:

- Pour the isopropyl propanoate sample into the test cup of the apparatus up to the marked filling line.
- Place the lid on the cup, ensuring it is properly sealed.
- Begin heating the sample at a slow, constant rate.
- Stir the sample continuously.
- At specified temperature intervals, apply the ignition source to the opening in the cup lid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite momentarily.

Determination of Refractive Index

The refractive index of isopropyl propanoate can be accurately measured using an Abbe refractometer.

Materials:

- Abbe refractometer
- Dropper
- Isopropyl propanoate sample
- Constant temperature water bath (optional, for temperature control)

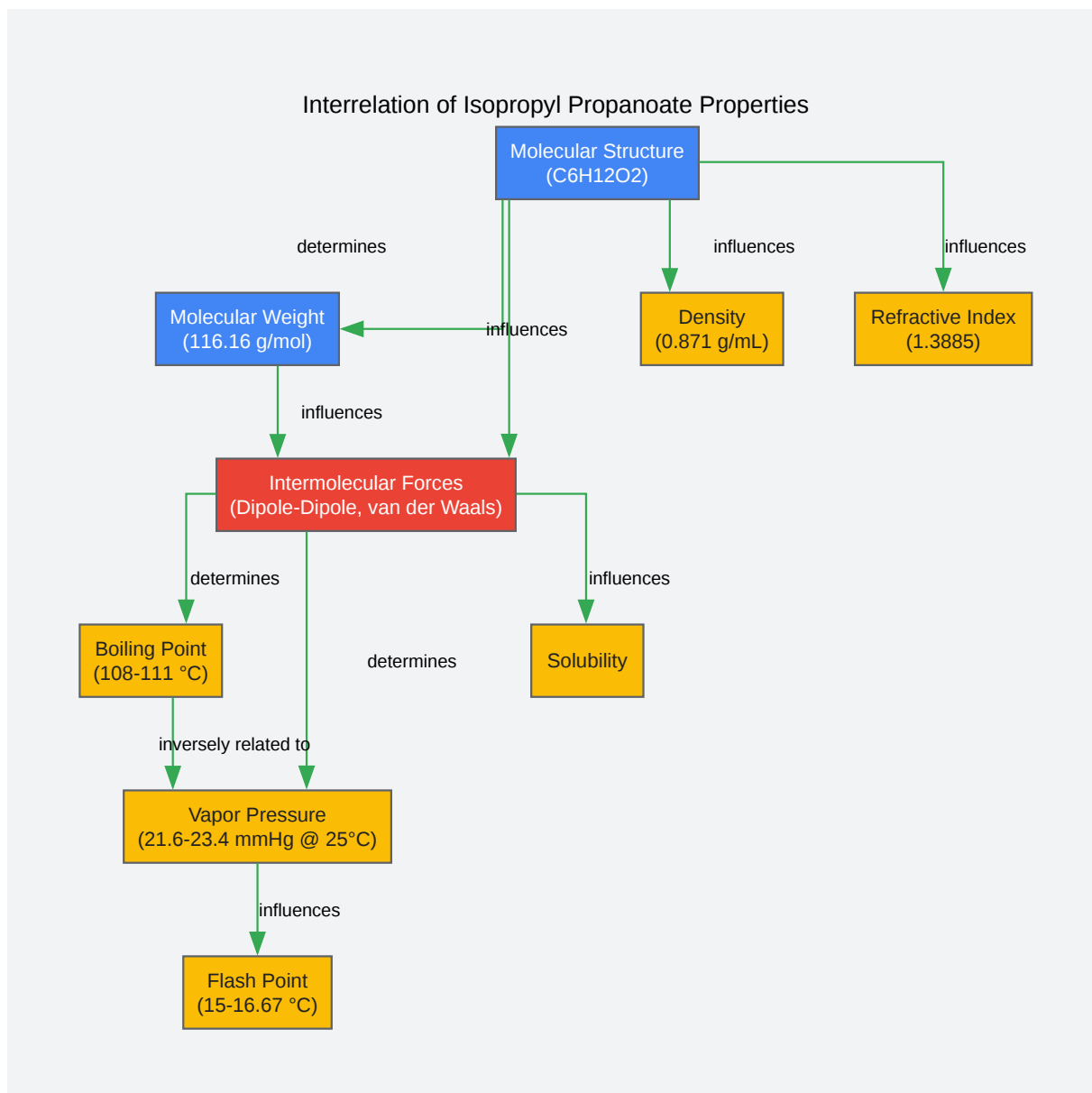
Procedure:

- Ensure the prisms of the Abbe refractometer are clean and dry.
- Using a dropper, apply a few drops of isopropyl propanoate onto the surface of the measuring prism.

- Close the prisms and allow the sample to spread into a thin film.
- If temperature control is required, circulate water from a constant temperature bath through the jackets of the prisms.
- Look through the eyepiece and adjust the light source and mirror to obtain a clear field of view.
- Rotate the coarse adjustment knob until the boundary between the light and dark fields appears in the crosshairs.
- Use the fine adjustment knob to bring the boundary into sharp focus exactly on the intersection of the crosshairs.
- If a colored band is visible at the boundary, adjust the compensator dial to eliminate the color and sharpen the boundary.
- Read the refractive index directly from the instrument's scale.

Interrelation of Physicochemical Properties

The physicochemical properties of a compound are not independent but are logically interconnected. Understanding these relationships is crucial for predicting the behavior of a substance under different conditions.



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Caption: Logical flow of isopropyl propanoate properties.

Safety Information

Isopropyl propanoate is a flammable liquid and vapor.^{[11][12]} It is classified under GHS as a Flammable Liquid, Category 2, with the hazard statement H225: Highly flammable liquid and vapor.^{[7][11]}

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.^{[11][13]}
- P233: Keep container tightly closed.^{[11][13]}
- P240: Ground and bond container and receiving equipment.^{[11][13]}
- P241: Use explosion-proof electrical/ventilating/lighting equipment.^[11]
- P242: Use non-sparking tools.^[11]
- P243: Take action to prevent static discharges.^[11]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.^[11]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.^{[11][13]}
- P370+P378: In case of fire: Use appropriate media to extinguish.^[11]
- P403+P235: Store in a well-ventilated place. Keep cool.^{[11][13]}
- P501: Dispose of contents/container in accordance with local regulations.^[11]

Users should always consult the latest Safety Data Sheet (SDS) for complete and up-to-date safety information before handling isopropyl propanoate.

Conclusion

This technical guide has provided a detailed summary of the key physicochemical properties of isopropyl propanoate, essential for professionals in research and drug development. The tabulated data allows for quick reference, while the outlined experimental protocols offer a

basis for laboratory measurements. The visualization of the interplay between its molecular structure and macroscopic properties further aids in a comprehensive understanding of this versatile ester. Adherence to the provided safety information is critical for its responsible handling.

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